

physical and chemical properties of xenon gas

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Xenon

Cat. No.: B1202249

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **Xenon** Gas

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **xenon** (Xe), a noble gas with increasing applications in various scientific and medical fields. This document summarizes key quantitative data, outlines experimental methodologies for determining these properties, and illustrates important concepts through detailed diagrams.

Physical Properties of Xenon

Xenon is a colorless, odorless, and heavy noble gas.[1][2] Its physical characteristics are primarily governed by weak van der Waals forces, owing to its closed-shell electron configuration.[3]

Atomic and Nuclear Properties

Xenon, with the atomic number 54, possesses a nucleus containing 54 protons.[1] Naturally occurring **xenon** is a mixture of several stable isotopes, with ^{132}Xe being the most abundant. Over 40 unstable isotopes of **xenon** are also known.[4] The electronic configuration of **xenon** is $[\text{Kr}] 4d^{10} 5s^2 5p^6$, which results in a stable, filled valence electron shell.[3][5]

Table 1: Atomic and Nuclear Properties of **Xenon**

Property	Value
Atomic Number	54[1]
Standard Atomic Weight	131.293 u[1]
Electron Configuration	[Kr] 4d ¹⁰ 5s ² 5p ⁶ [3][5]
Atomic Radius (empirical)	108 pm
Covalent Radius	130 pm
Van der Waals Radius	216 pm
Ionization Energy (1st)	1170.4 kJ/mol[5]
Magnetic Ordering	Diamagnetic[5]

Thermodynamic and Bulk Properties

The thermodynamic properties of **xenon** are critical for its applications in cryogenics, lighting, and as a propellant.[4][6] Its density is significantly higher than that of air.[1]

Table 2: Thermodynamic and Bulk Properties of **Xenon**

Property	Value
Phase at STP	Gas[5]
Melting Point	-111.8 °C (161.3 K)[5][7]
Boiling Point	-108.0 °C (165.1 K)[5][7]
Density (gas, at STP)	5.894 kg/m ³ [1]
Density (liquid, at b.p.)	3.100 g/mL[1]
Triple Point	161.4 K, 81.6 kPa
Critical Temperature	16.6 °C (289.7 K)[7][8]
Critical Pressure	5.84 MPa[5]
Heat of Fusion	2.30 kJ/mol[5][8]
Heat of Vaporization	12.64 kJ/mol[5][8]
Molar Heat Capacity (Cp, gas)	20.786 J/(mol·K)[8]
Thermal Conductivity (gas)	5.65 x 10 ⁻³ W/(m·K)[5]
Solubility in Water	644 mg/L[7][9]

Chemical Properties of Xenon

For a long time, **xenon** was considered to be chemically inert due to its completely filled valence electron shell.[2][10] However, in 1962, Neil Bartlett synthesized the first noble gas compound, **xenon** hexafluoroplatinate, demonstrating that **xenon** can indeed form chemical bonds.[1][11]

Reactivity and Compound Formation

Xenon's reactivity stems from its relatively low first ionization energy among the noble gases, allowing it to react with highly electronegative elements, primarily fluorine and oxygen.[1][12]

Xenon can exhibit several oxidation states, including +2, +4, +6, and +8.[6]

Known classes of **xenon** compounds include:

- **Xenon** Fluorides: XeF_2 , XeF_4 , and XeF_6 are well-characterized compounds formed by the direct reaction of **xenon** and fluorine under specific conditions of temperature and pressure.
[1][6]
- **Xenon** Oxides: XeO_3 and XeO_4 are highly explosive and powerful oxidizing agents.[6][13]
- **Xenon** Oxyfluorides: Compounds like XeOF_2 , XeOF_4 , and XeO_2F_2 are formed through the hydrolysis of **xenon** fluorides.[6]

Xenon compounds are potent fluorinating and oxidizing agents and have applications in organic synthesis.[6]

Experimental Protocols

Determination of Boiling Point

The boiling point of a substance is the temperature at which its vapor pressure equals the external pressure. For a liquefied gas like **xenon**, this measurement requires cryogenic conditions.

Methodology: Siwoloboff Method (Micro-scale)

A common laboratory method for determining the boiling point of a small liquid sample is the Siwoloboff method, adapted for cryogenic temperatures.

- **Sample Preparation:** A small amount of liquid **xenon** is condensed into a sample tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed inside the sample tube containing the liquid **xenon**.
- **Controlled Heating:** The sample tube is placed in a controlled temperature bath (e.g., a cold finger apparatus with a heater) and slowly warmed.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Boiling Point Determination:** The heat source is then removed. The boiling point is the temperature at which the stream of bubbles ceases and liquid **xenon** just begins to be drawn

back into the capillary tube.



[Click to download full resolution via product page](#)

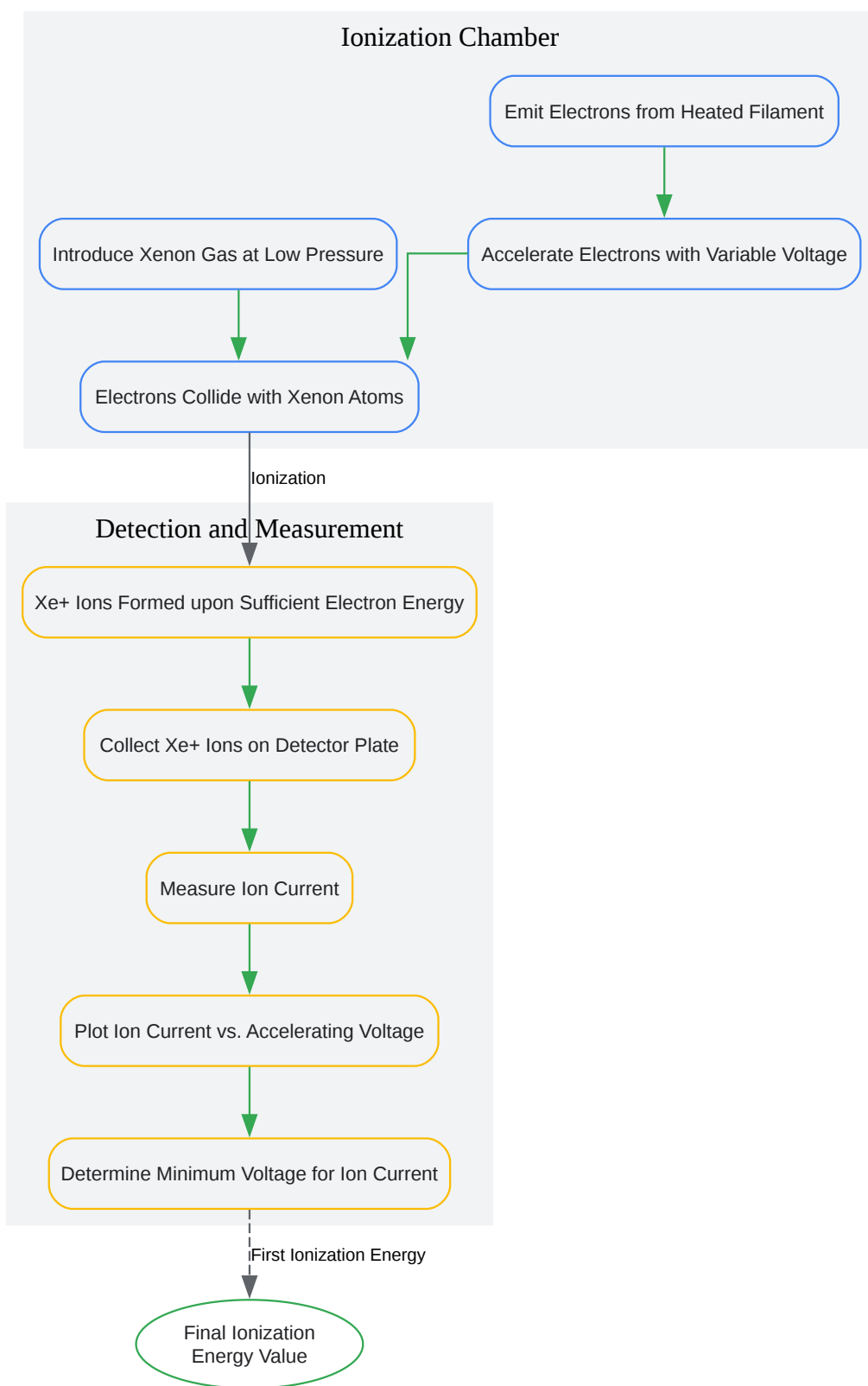
Caption: Experimental workflow for determining the boiling point of **xenon**.

Determination of First Ionization Energy

The first ionization energy is the minimum energy required to remove one electron from a neutral atom in the gaseous state. Two common methods for its determination are photoionization and electron bombardment.[6]

Methodology: Electron Bombardment

- **Gaseous Sample Introduction:** A low-pressure sample of **xenon** gas is introduced into an ionization chamber.
- **Electron Emission:** A heated filament emits electrons.
- **Electron Acceleration:** These electrons are accelerated by a variable electric potential towards a grid.
- **Collision and Ionization:** The accelerated electrons collide with **xenon** atoms. If the kinetic energy of the electrons is sufficient, they will ionize the **xenon** atoms, creating Xe^+ ions.
- **Ion Detection:** The newly formed Xe^+ ions are collected on a detector plate, and the resulting current is measured.
- **Ionization Energy Determination:** The minimum accelerating voltage that produces a detectable ion current corresponds to the first ionization energy of **xenon**.

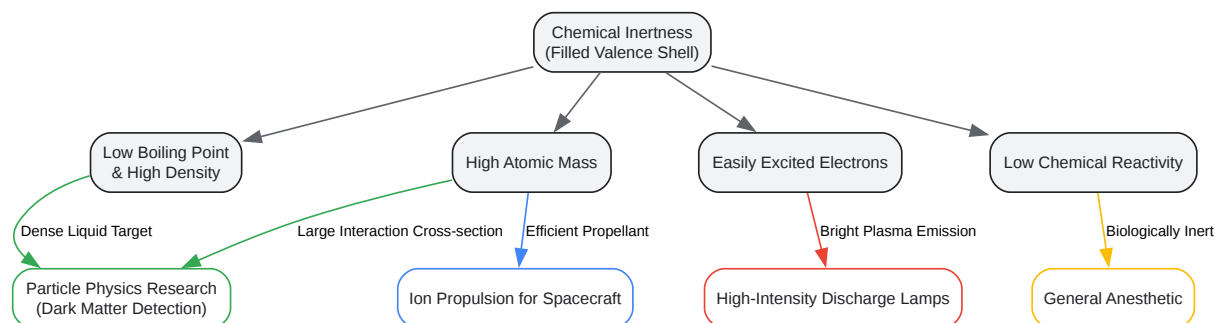


[Click to download full resolution via product page](#)

Caption: Workflow for determining the first ionization energy of **xenon**.

Logical Relationships: Inertness and Applications

While **xenon**'s chemical inertness is a defining characteristic, it is precisely this property, combined with its unique physical attributes, that leads to its diverse applications.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nucleus.iaea.org [nucleus.iaea.org]
- 2. m.youtube.com [m.youtube.com]
- 3. Xenon-135 - Wikipedia [en.wikipedia.org]
- 4. m.youtube.com [m.youtube.com]
- 5. youtube.com [youtube.com]
- 6. phillysim.org [phillysim.org]
- 7. researchgate.net [researchgate.net]
- 8. moltensalt.org [moltensalt.org]

- 9. researchgate.net [researchgate.net]
- 10. pubs.acs.org [pubs.acs.org]
- 11. Khan Academy [khanacademy.org]
- 12. tandfonline.com [tandfonline.com]
- 13. chem.ucalgary.ca [chem.ucalgary.ca]
- To cite this document: BenchChem. [physical and chemical properties of xenon gas]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202249#physical-and-chemical-properties-of-xenon-gas]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com